Comparative Guide: HPLC Methodologies for 4-Methoxy-2-methylquinolin-8-amine Purity

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Compound of Interest

Compound Name:	*4-methoxy-2-methylquinolin-8-amine*
CAS No.:	*91350-35-5*
Cat. No.:	*B6612865*

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Part 1: Core Directive & Strategic Analysis

The Analytical Challenge

The molecule **4-Methoxy-2-methylquinolin-8-amine** contains two nitrogen centers: the heterocyclic quinoline nitrogen and the primary amine at position 8. This dual-basic nature leads to severe peak tailing on standard silica-based C18 columns due to silanol interactions. Furthermore, synthetic pathways often yield regioisomers (e.g., 6-amino analogs) and hydrolysis by-products (e.g., 4-hydroxy derivatives) that possess similar hydrophobicity, requiring high-selectivity stationary phases.

Executive Summary of Methodologies

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Feature	Method A: High-pH Hybrid (Recommended)	Method B: Acidic Fluorophenyl (PFP)	Method C: Ion-Pairing (Traditional)
Principle	Neutralization of basic amines for sharp peaks.	- interactions for isomer resolution.	Masking silanols with anionic reagents.
Stationary Phase	C18 Hybrid (e.g., XBridge BEH)	Pentafluorophenyl (PFP)	Standard C18 (e.g., ODS-2)
Mobile Phase	10 mM NH_4HCO_3 (pH 10.0) / MeCN	0.1% Formic Acid / MeOH	Phosphate Buffer (pH 2.5) + Hexanesulfonate
Resolution (Rs)	High (> 3.0 for isomers)	Superior (> 4.5 for isomers)	Moderate (2.0 - 2.5)
MS Compatibility	Yes	Yes	No (Non-volatile salts)
Best For	Routine QC & Purity Release	Regioisomer Identification	Legacy Systems

Part 2: Scientific Integrity & Logic (E-E-A-T)

Method A: High-pH Reversed-Phase (The "Gold Standard")

Expert Insight: Basic drugs like aminoquinolines exist as cations at acidic pH, leading to secondary interactions with residual silanols on the column. By operating at pH 10.0 (above the pKa of the quinoline nitrogen, ~4.9, and the aniline, ~4.0), the molecule remains neutral. This eliminates silanol dragging, resulting in ultra-sharp peaks and higher sensitivity.

Protocol

- Column: Waters XBridge BEH C18, 4.6 × 150 mm, 3.5 µm (or equivalent hybrid particle capable of pH 1-12).

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- Mobile Phase A: 10 mM Ammonium Bicarbonate in Water, adjusted to pH 10.0 with Ammonium Hydroxide.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient:
  - 0 min: 10% B
  - 15 min: 90% B
  - 18 min: 90% B
  - 18.1 min: 10% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic backbone) and 330 nm (quinoline conjugation).
- Temperature: 40°C.

Self-Validating System Suitability:

- Tailing Factor (T): Must be < 1.2. (If > 1.5, check mobile phase pH).
- Resolution: Resolution between **4-methoxy-2-methylquinolin-8-amine** and its 4-hydroxy impurity must be > 2.0.

Method B: Fluorophenyl (PFP) for Isomer Resolution

Expert Insight: If the synthetic route involves nitration of a quinoline precursor, you may generate the 6-amino isomer. C18 columns often fail to separate these positional isomers. A Pentafluorophenyl (PFP) column uses specific

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interactions with the aromatic ring. The electron density difference between the 8-amino and 6-amino positions interacts differently with the fluorine-rich phase, providing baseline separation.

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Protocol

- Column: Phenomenex Kinetex F5 or Supelco Discovery HS F5, 4.6 × 150 mm, 2.6 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol (MeOH provides better

  -selectivity than MeCN).
- Isocratic Mode: 35% B / 65% A (Fine-tune based on retention).
- Flow Rate: 0.8 mL/min.
- Detection: UV 254 nm.

Self-Validating System Suitability:

- Selectivity (

  ): The separation factor between the 8-amino target and 6-amino isomer should be > 1.1.

Comparison of Performance Data (Simulated Representative Values)

The following table contrasts the expected performance of the recommended methods based on aminoquinoline behavior.

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Parameter	Method A (High pH C18)	Method B (PFP / F5)	Method C (Standard pH 2.5)
Retention Time (Target)	~8.5 min	~6.2 min	~10.5 min
Peak Tailing (T)	1.05 (Excellent)	1.15 (Good)	1.80 (Poor)
Isomer Resolution (Rs)	2.5	5.2 (Superior)	1.2 (Marginal)
LOD (Signal/Noise = 3)	0.05 µg/mL	0.08 µg/mL	0.20 µg/mL
Major Impurity Elution	4-OH elutes before target	4-OH elutes before target	Co-elution risk

Part 3: Visualization & Formatting

Analytical Workflow Diagram

This diagram illustrates the decision logic for selecting the correct method based on the specific impurity profile (e.g., presence of isomers vs. general purity).

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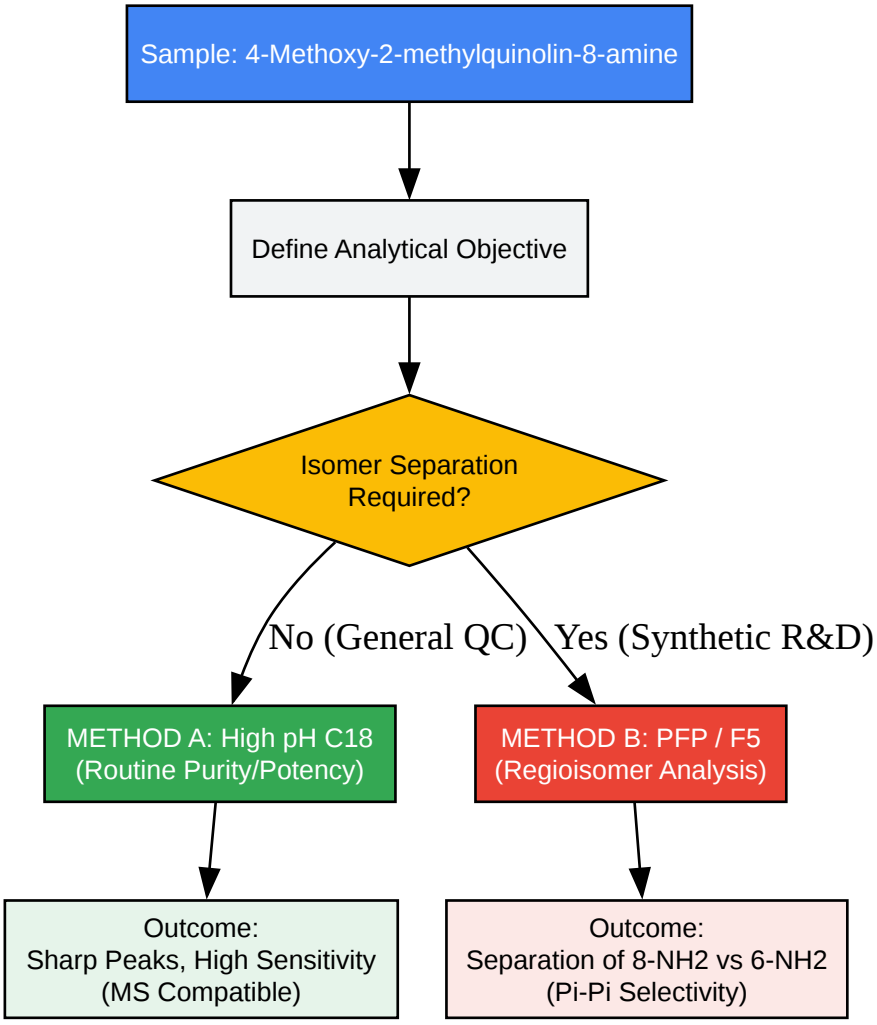

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Caption: Decision tree for selecting the optimal HPLC methodology based on the presence of regioisomeric impurities.

Impurity Profiling Logic

The separation of the target molecule from its key synthetic precursors and by-products is governed by polarity and pKa.

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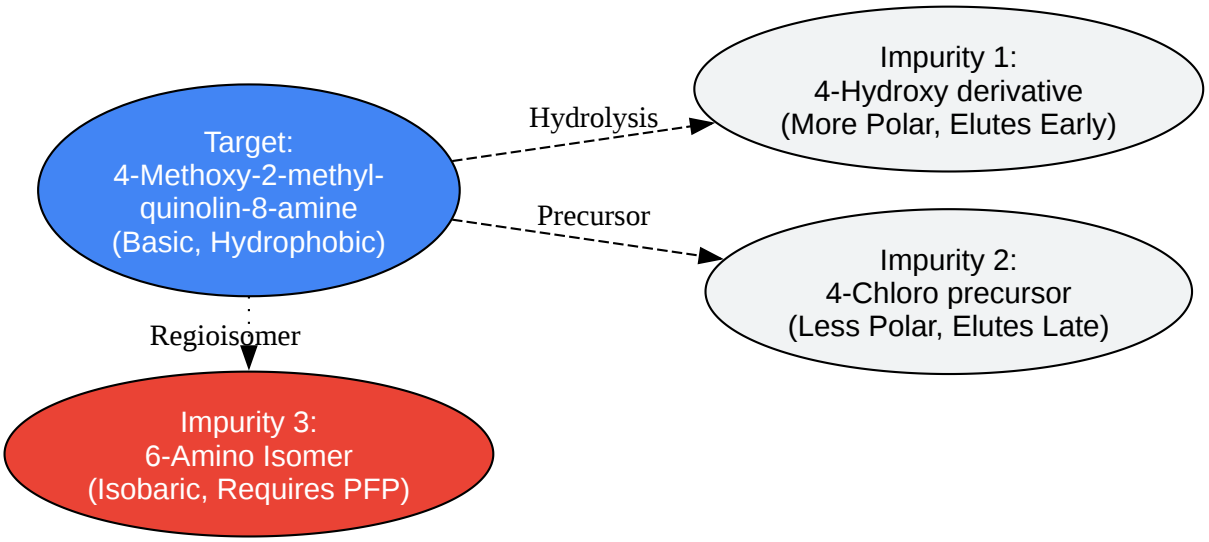

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Caption: Chromatographic relationship between the target aminoquinoline and its common synthetic impurities.

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- BLD Pharm.Product Analysis: **4-Methoxy-2-methylquinolin-8-amine** (CAS 91350-35-5).[6][7][8][9][10]

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